

Personal protective equipment for handling 3-Cyclohexylpyrrolidine

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Compound of Interest

Compound Name: 3-Cyclohexylpyrrolidine

Cat. No.: B1351582

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Essential Safety and Handling Guide for 3-Cyclohexylpyrrolidine

Disclaimer: A specific Safety Data Sheet (SDS) for **3-Cyclohexylpyrrolidine** was not located. The following guidance is based on safety data for structurally similar compounds, including Pyrrolidine, 1-Cyclohexyl-2-pyrrolidinone, and 1-Cyclohexylpyrrolidine, as well as general laboratory safety protocols. Researchers, scientists, and drug development professionals must conduct a thorough risk assessment before handling this compound and consult with their institution's Environmental Health and Safety (EHS) department.

This guide provides immediate, essential safety and logistical information for the operational use and disposal of **3-Cyclohexylpyrrolidine** in a laboratory setting.

Quantitative Data Summary

The following tables summarize quantitative data for structurally related compounds. This information should be used as a preliminary guide for risk assessment.

Table 1: Physical and Chemical Properties of Related Compounds

Property	Pyrrolidine (CAS 123-75-1)	1-Cyclohexyl-2-pyrrolidinone (CAS 6837-24-7)
Molecular Formula	C4H9N	C10H17NO
Boiling Point	87 - 88 °C (189 - 190 °F)	154 °C (309.2 °F)[1]
Density	0.852 g/cm ³ at 25 °C (77 °F)	Not Available
Flash Point	Not Available	145 °C (293 °F)[1]
Water Solubility	Soluble	Likely mobile in water systems due to its water solubility.[1]

Table 2: Toxicological Data of Related Compounds

Compound	Route of Exposure	Species	Dose	Effect
1-Cyclohexyl-2-pyrrolidinone	Oral	Rat	LD50 = 370 mg/kg[1]	Harmful if swallowed.[1]
Inhalation	Rat	LC50 = 120 ppm (1 h)[1]	Fatal if inhaled. [1]	
Skin	Rabbit	LD50 = 1600 mg/kg[2]	Harmful in contact with skin. [1]	

Table 3: Hazard Classifications of Related Compounds

Compound	GHS Hazard Classification
Pyrrolidine	Highly flammable liquid and vapour (H225), Harmful if swallowed or if inhaled (H302 + H332), Causes severe skin burns and eye damage (H314), Harmful to aquatic life (H402).
1-Cyclohexyl-2-pyrrolidinone	Harmful if swallowed (Acute Tox. 4), Harmful in contact with skin (Acute Tox. 4), Fatal if inhaled (Acute Tox. 2), Causes skin irritation (Skin Irrit. 2), Causes serious eye irritation (Eye Irrit. 2), May cause respiratory irritation (STOT SE 3).[1] [3]

Experimental Protocols: Safe Handling and Disposal

1. Engineering Controls and Personal Protective Equipment (PPE)

- Ventilation: Always handle **3-Cyclohexylpyrrolidine** in a well-ventilated area, preferably within a certified chemical fume hood.[2][3]
- Eye and Face Protection: Wear chemical safety goggles and a face shield to protect against splashes.[3]
- Skin Protection:
 - Gloves: Wear two pairs of chemically resistant gloves, with the outer glove extending over the cuff of the lab coat. Nitrile or neoprene gloves are recommended.[3]
 - Protective Clothing: A flame-retardant and chemically resistant lab coat or coveralls should be worn.
- Respiratory Protection: If working outside of a fume hood or if there is a risk of inhalation, a NIOSH-approved respirator with an organic vapor cartridge is required.[3]

2. Step-by-Step Handling Procedure

- Preparation: Before handling, ensure that an emergency eyewash station and safety shower are readily accessible.[2] Prepare all necessary equipment and reagents within the chemical fume hood.
- Dispensing: Use only non-sparking tools and ground/bond the container and receiving equipment to prevent static discharge.
- During Use: Keep the container tightly closed when not in use.[3] Avoid breathing vapors or mists.[3] Do not eat, drink, or smoke in the work area.[4]
- Post-Handling: Wash hands and any exposed skin thoroughly after handling.[4]

3. Emergency Procedures

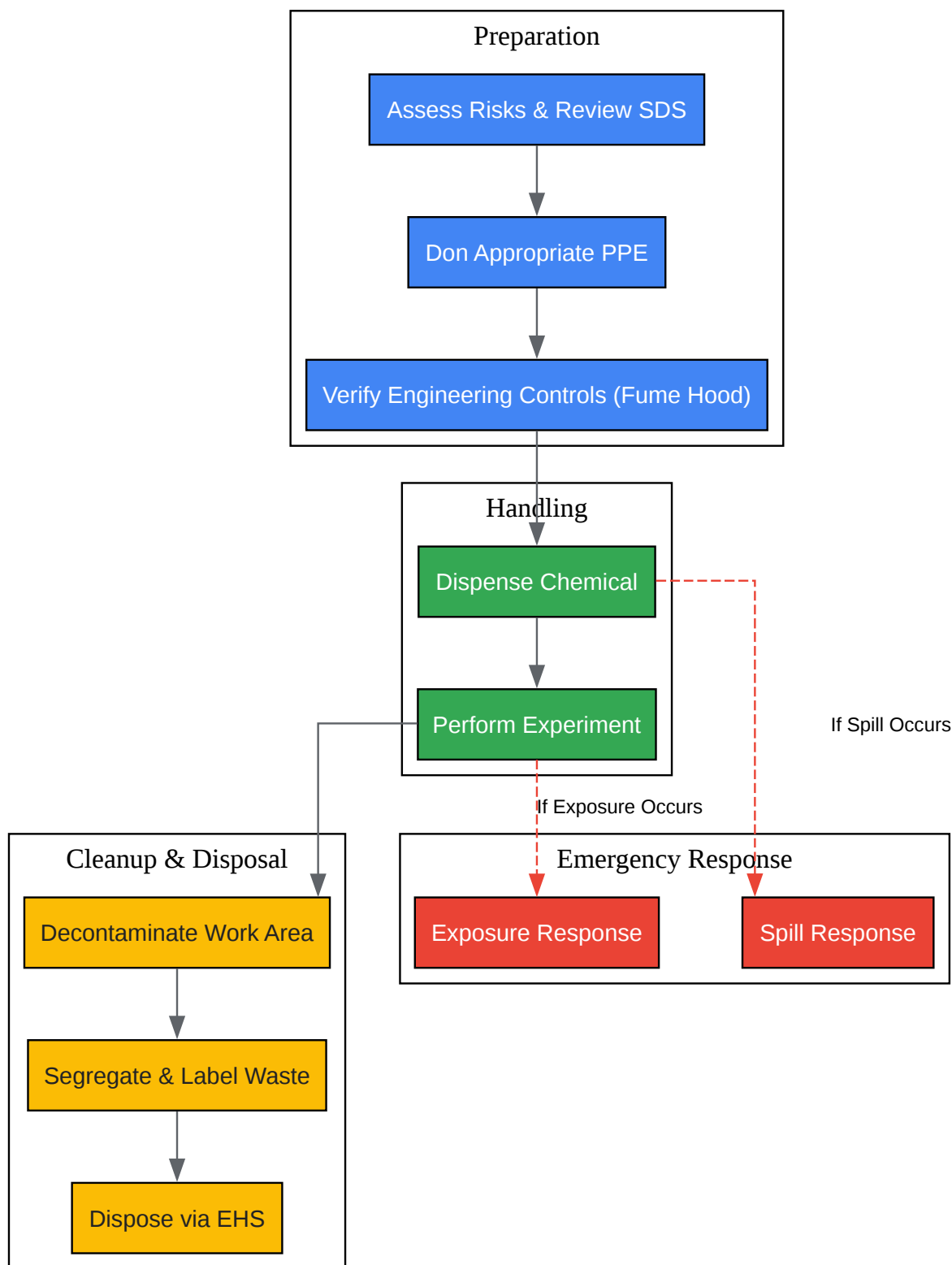
- Skin Contact: Immediately remove all contaminated clothing and rinse the affected skin with copious amounts of water for at least 15 minutes.[4] Seek immediate medical attention.
- Eye Contact: Immediately flush the eyes with water for at least 15 minutes, holding the eyelids open.[4] Remove contact lenses if present and easy to do so. Continue rinsing.[4] Seek immediate medical attention.
- Inhalation: Move the individual to fresh air.[4] If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water.[4] Seek immediate medical attention.
- Spills:
 - Evacuate the immediate area.
 - Wear appropriate PPE, including respiratory protection.
 - Contain the spill using an inert absorbent material (e.g., sand, vermiculite).
 - Collect the absorbed material into a sealed, labeled container for hazardous waste disposal.

- Clean the spill area with soap and water.

4. Disposal Plan

- Waste Collection: All waste containing **3-Cyclohexylpyrrolidine**, including contaminated absorbent materials and disposable PPE, must be collected in a designated, sealed, and properly labeled hazardous waste container.
- Disposal: Dispose of the hazardous waste through an approved waste disposal plant.^{[3][4]} Do not dispose of it down the drain. Follow all local, state, and federal regulations for hazardous waste disposal.

Visual Workflow for Safe Handling



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Caption: Workflow for the safe handling of **3-Cyclohexylpyrrolidine**.

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